

# "sodium methyl carbonate safety data sheet and handling precautions"

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## Compound of Interest

Compound Name: Sodium methyl carbonate

Cat. No.: B1629319

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## Technical Guide on the Safe Handling of Sodium Methyl Carbonate

Disclaimer: No official Safety Data Sheet (SDS) for **sodium methyl carbonate** (CAS No. 6482-39-9) is readily available in public databases. This guide has been compiled from publicly available research literature, safety data for analogous compounds, and general best practices for handling reactive chemical reagents. The information provided herein is intended for use by qualified research, scientific, and drug development professionals and should be supplemented with a thorough risk assessment before any handling or use.

## Introduction

**Sodium methyl carbonate** is a versatile and effective C1 synthon in organic synthesis, serving as a stable, solid alternative to gaseous carbon dioxide.<sup>[1]</sup> Its utility lies in its differential reactivity with organometallic reagents, enabling the selective synthesis of carboxylic acids and symmetrical ketones.<sup>[1][2]</sup> While it offers advantages in terms of ease of handling compared to gaseous reagents, its reactivity necessitates stringent safety precautions. This guide provides a comprehensive overview of the known safety data, handling precautions, and experimental protocols relevant to **sodium methyl carbonate**.

## Hazard Identification and Classification

Due to the lack of a specific Safety Data Sheet, a definitive GHS classification for **sodium methyl carbonate** is not available. However, based on its chemical nature as an organosodium compound and its reactivity, it should be handled as a hazardous substance. The following classifications for related compounds and substance classes provide a basis for a conservative hazard assessment.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### Inferred Hazard Classification:

Hazard Class	Hazard Category	Rationale
Substances and mixtures which, in contact with water, emit flammable gases	Category 1	Reacts with water (hydrolysis) to produce methanol (flammable) and sodium carbonate. The reaction may be exothermic.
Skin Corrosion/Irritation	Category 1B/1C	As a strong base, it is expected to be corrosive to skin and eyes upon contact.
Serious Eye Damage/Eye Irritation	Category 1	Expected to cause serious eye damage upon contact.
Self-Heating Substances and Mixtures	Category 1	As an organometallic compound, it may be liable to self-heating and spontaneous ignition in air, particularly if finely divided. <a href="#">[7]</a>

## Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	$\text{C}_2\text{H}_3\text{NaO}_3$	[8][9]
Molecular Weight	98.03 g/mol	[8][9]
Appearance	White powder	[8]
Decomposition	Thermal decomposition may occur at elevated temperatures, potentially releasing flammable and toxic gases.[10] Impurities like sodium bicarbonate can decompose at lower temperatures (around 50°C). [1]	
Solubility	Soluble in polar solvents.	[1]

## Toxicological Information

No specific toxicological studies on **sodium methyl carbonate** were found. The toxicity of its potential hydrolysis and decomposition products should be considered.

Substance	CAS Number	Toxicity Data	Reference
Methanol	67-56-1	Toxic if swallowed, in contact with skin, or if inhaled. Causes damage to organs.	
Sodium Carbonate	497-19-8	Causes serious eye irritation.	
Dimethyl Carbonate	616-38-6	Low acute toxicity (LD50 oral rat = 12,900 mg/kg). Not irritating to skin or eyes.	[11][12][13]

## Handling and Storage Precautions

**Sodium methyl carbonate** should be handled as a water-reactive and potentially air-sensitive solid.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

### 5.1. Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin Protection:** A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) are required. For handling larger quantities, consider wearing leather gloves over nitrile gloves for added protection against fire.[\[17\]](#)
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood or glove box. If there is a potential for dust generation, a respirator with an appropriate particulate filter may be necessary.

### 5.2. Engineering Controls

- All manipulations of **sodium methyl carbonate** should be performed in a well-ventilated chemical fume hood or an inert atmosphere glove box.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- An emergency eyewash station and safety shower must be readily accessible.
- A Class D fire extinguisher for combustible metals must be available in the immediate work area. Do not use water, carbon dioxide, or halogenated extinguishing agents.

### 5.3. Safe Handling Procedures

- **Exclusion of Moisture and Air:** Handle under an inert atmosphere (e.g., argon or nitrogen) whenever possible, especially for prolonged storage or reactions.
- **Dispensing:** Weigh and dispense the solid in a glove box or under a positive pressure of inert gas in a fume hood.
- **Avoid Inhalation:** Do not breathe dust.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.

- Grounding: Ground all equipment to prevent static discharge, which could be an ignition source.

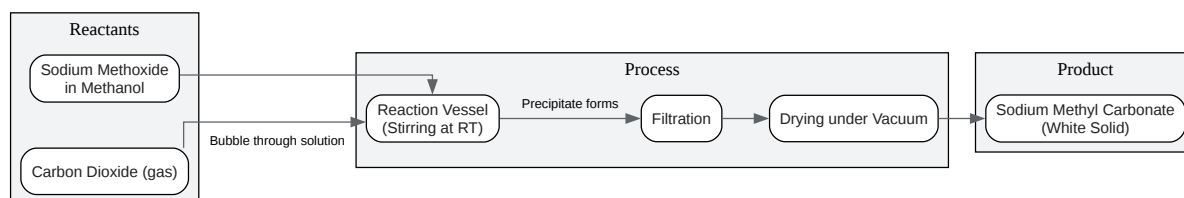
#### 5.4. Storage

- Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area.
- Store away from water, acids, and oxidizing agents.
- Store under an inert atmosphere for long-term stability.

## Experimental Protocols

### 6.1. Synthesis of Sodium Methyl Carbonate

The following is a general protocol for the synthesis of **sodium methyl carbonate** from sodium methoxide and carbon dioxide.



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### Synthesis of Sodium Methyl Carbonate.

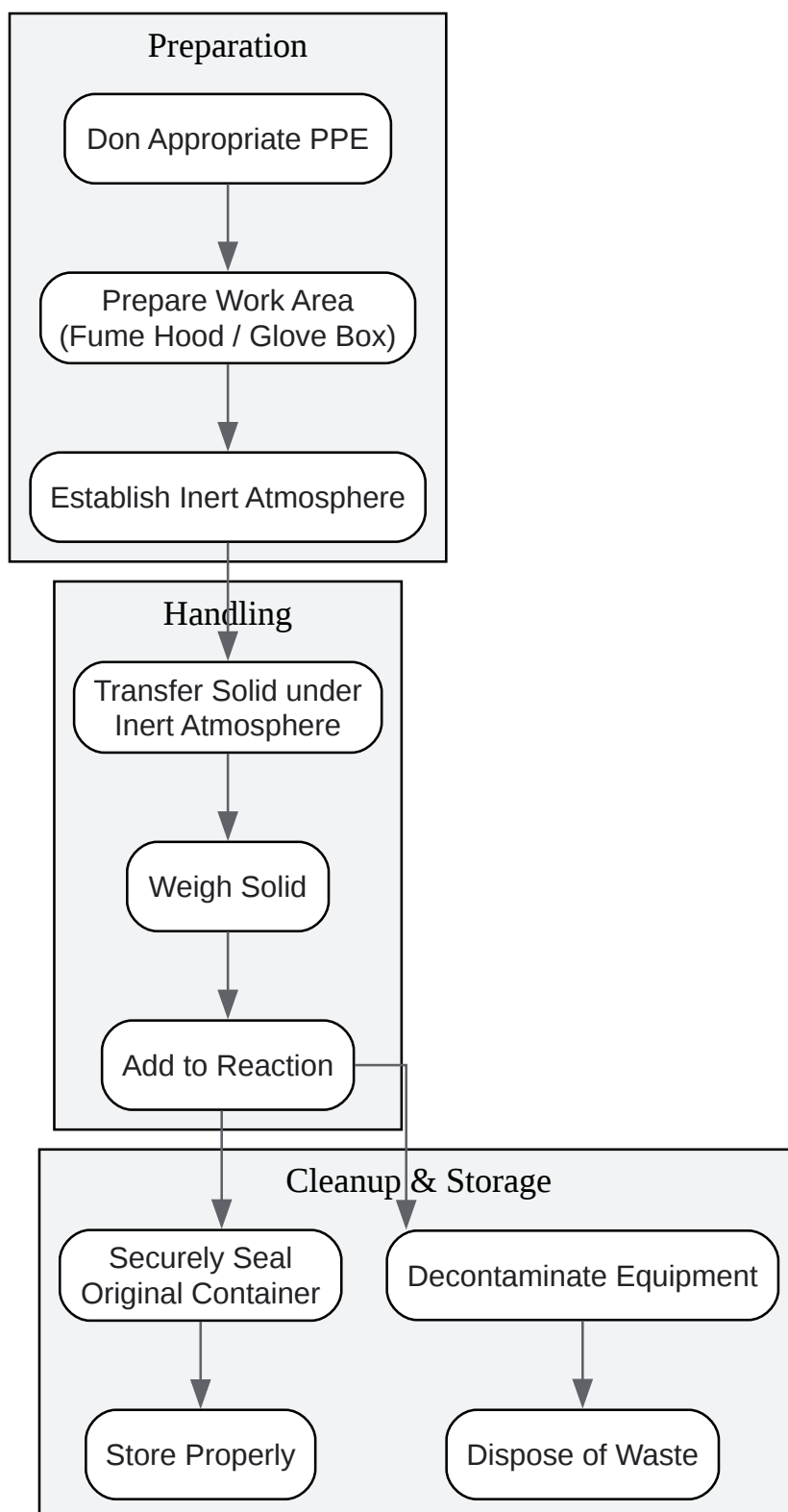
#### Methodology:

- A solution of sodium methoxide in methanol is prepared in a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet, and a gas outlet.
- The flask is maintained under a positive pressure of inert gas (argon or nitrogen).

- Dry carbon dioxide gas is bubbled through the stirred solution at room temperature.
- The reaction is typically rapid, and a white precipitate of **sodium methyl carbonate** will form.
- The reaction mixture is stirred for a specified period to ensure complete reaction.
- The solid product is isolated by filtration under an inert atmosphere (e.g., using a Schlenk filter).
- The collected solid is washed with a dry, inert solvent (e.g., diethyl ether) to remove any unreacted starting material or byproducts.
- The product is dried under high vacuum to remove residual solvent.

## 6.2. Safe Handling Workflow for Air-Sensitive Solids

The following diagram illustrates a general workflow for safely handling an air-sensitive solid like **sodium methyl carbonate**.



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Safe Handling of Air-Sensitive Solids.

## Reactivity and Incompatibility

**Sodium methyl carbonate** exhibits differential reactivity, which is key to its synthetic utility but also a primary source of its hazards.

### 7.1. Reactivity with Water

**Sodium methyl carbonate** will react with water (hydrolysis) to form sodium carbonate and methanol. This reaction may be exothermic.

### 7.2. Reactivity with Organometallic Reagents

- Grignard Reagents (RMgX): Reacts to form carboxylic acids.[\[1\]](#)[\[2\]](#)
- Organolithium Reagents (RLi): Reacts to form symmetrical ketones.[\[1\]](#)[\[2\]](#)

These reactions are typically exothermic and should be performed with appropriate temperature control.

### 7.3. Incompatible Materials

- Acids: Reacts vigorously with acids to release carbon dioxide and methanol.
- Oxidizing agents: May react exothermically.
- Water and moist air: As described above.

## Signaling Pathways and Biological Effects

There is no specific information available regarding the signaling pathways or biological effects of **sodium methyl carbonate**. Given its reactivity, direct contact is likely to cause local corrosive effects on skin, eyes, and mucous membranes. Systemic toxicity would likely be related to its hydrolysis products, primarily methanol.

The following diagram illustrates the potential metabolic fate upon ingestion or absorption, leading to methanol toxicity.





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Potential Metabolic Pathway of **Sodium Methyl Carbonate**.

## First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

## Accidental Release Measures

- **Small Spills:** In a fume hood, carefully cover the spill with a dry, inert absorbent material such as sand, dry lime, or soda ash.<sup>[19]</sup> Scoop up the mixture into a dry, sealable container for disposal.
- **Large Spills:** Evacuate the area and prevent entry. Wear appropriate PPE. Contain the spill and prevent contact with water. Contact emergency services.

## Disposal Considerations

Dispose of waste **sodium methyl carbonate** and contaminated materials in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not dispose of

down the drain.

## Conclusion

**Sodium methyl carbonate** is a valuable reagent in organic synthesis, but its safe handling requires a thorough understanding of its reactivity and potential hazards. In the absence of a specific SDS, a conservative approach based on the properties of related compounds and general principles for handling air- and water-reactive solids is essential. Adherence to the precautions and protocols outlined in this guide will help to minimize the risks associated with the use of this compound in a research and development setting.

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